Application Note: (R)-(+)-Sch 23390-d3 Hydrochloride in PET Imaging & Bioanalysis

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Compound of Interest

Compound Name:	*(R)-(+)-Sch 23390-d3 Hydrochloride*
CAS No.:	*1329837-05-9*
Cat. No.:	*B589705*

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Executive Summary

(R)-(+)-Sch 23390 is the benchmark antagonist for the Dopamine D1 receptor (D1R). In modern PET imaging workflows, the deuterated isotopologue (R)-(+)-Sch 23390-d3 serves a critical role, not typically as the radiotracer itself, but as a high-precision Internal Standard (IS) for Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

This guide details the use of Sch 23390-d3 to quantify "cold" (non-radioactive) Sch 23390 plasma levels during Receptor Occupancy (RO) studies. Accurate plasma quantification is the mathematical "input function" required to correlate drug concentration with D1 receptor blockade, a fundamental metric in antipsychotic drug development.

Technical Specifications & Mechanism

Compound Profile

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Property	Specification
Compound Name	(R)-(+)-Sch 23390-d3 Hydrochloride
Chemical Name	(R)-(+)-7-Chloro-8-hydroxy-3-(methyl-d3)-1-phenyl-2,3,4,5-tetrahydro-1H-3-benzazepine HCl
Role	Stable Isotope Internal Standard (IS)
Isotopic Label	N-Methyl-d3 (CD3 group at the nitrogen)
Mass Shift	+3.018 Da relative to unlabeled Sch 23390
Primary Application	LC-MS/MS normalization for matrix effects in plasma/brain homogenate

The "d3" Advantage in Bioanalysis

In LC-MS/MS, matrix effects (ion suppression/enhancement) caused by phospholipids in plasma can severely skew data.

- Why d3? The deuterium label modifies the mass but retains the exact chromatographic retention time and ionization properties of the analyte.
- Result: The d3-standard co-elutes with the analyte, experiencing the exact same matrix effects at the exact same moment. Taking the ratio of Analyte/IS cancels out these errors, providing the high precision required for PET kinetic modeling.

Experimental Workflow: D1 Receptor Occupancy

The following diagram illustrates where Sch 23390-d3 fits into the PET imaging pipeline. It is the bridge between the physical blood sample and the computational occupancy model.

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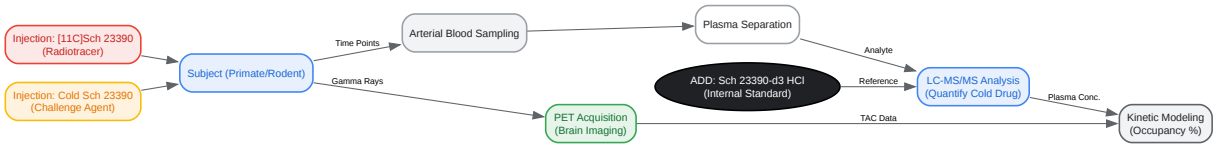

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Figure 1: Integration of Sch 23390-d3 (black node) into the PET Receptor Occupancy workflow. It is essential for normalizing the plasma concentration data used in kinetic modeling.

Detailed Protocols

Protocol A: Preparation of Stock & Working Solutions

Objective: Create stable calibration standards for mass spectrometry.

- Primary Stock (1 mg/mL):
  - Weigh 1.0 mg of (R)-(+)-Sch 23390-d3 HCl.
  - Dissolve in 1.0 mL of Methanol (LC-MS grade).
  - Storage: -80°C in amber glass vials (stable for 6 months).
- Working Internal Standard (IS) Solution (100 ng/mL):
  - Dilute Primary Stock 1:10,000 using 50:50 Methanol:Water + 0.1% Formic Acid.
  - Note: This concentration should target the mid-point of your expected calibration curve to ensure consistent ionization.

Protocol B: Plasma Extraction & LC-MS/MS Analysis

Objective: Quantify unlabeled Sch 23390 in plasma using the d3-analog.

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1. Sample Preparation (Protein Precipitation):

- Step 1: Aliquot 50 µL of plasma (from PET subject) into a 1.5 mL tube.
- Step 2: Add 200 µL of Working IS Solution (Sch 23390-d3 in cold acetonitrile/methanol).
  - Mechanistic Insight: The organic solvent precipitates plasma proteins while the d3-IS binds to the matrix exactly as the analyte does.
- Step 3: Vortex vigorously for 30 seconds; Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Step 4: Transfer supernatant to LC vials.

2. LC-MS/MS Parameters:

- Column: C18 Reverse Phase (e.g., Waters XBridge, 2.1 x 50 mm, 3.5 µm).
- Mobile Phase:
  - A: Water + 0.1% Formic Acid.
  - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 3 minutes.
- Mass Transitions (MRM Mode):
  - Analyte (Sch 23390):m/z 288.1 → 191.1 (Quantifier).
  - Internal Standard (Sch 23390-d3):m/z 291.1 → 191.1.
  - Note: The +3 Da shift in the precursor (m/z 288 vs 291) allows separation, while the daughter ion (191.1) often remains the same (loss of the benzazepine ring fragment), or shifts if the label is on the fragment. For N-methyl-d3, the methyl group is often lost or retained depending on fragmentation; verify the specific transition during tuning. Commonly, the methyl group is lost in the tropylium-like formation, so distinct transitions must be validated.

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Scientific Validation: D1 Receptor Signaling

Understanding the target is crucial for interpreting PET data. Sch 23390 acts by blocking the Gs-coupled signaling cascade.

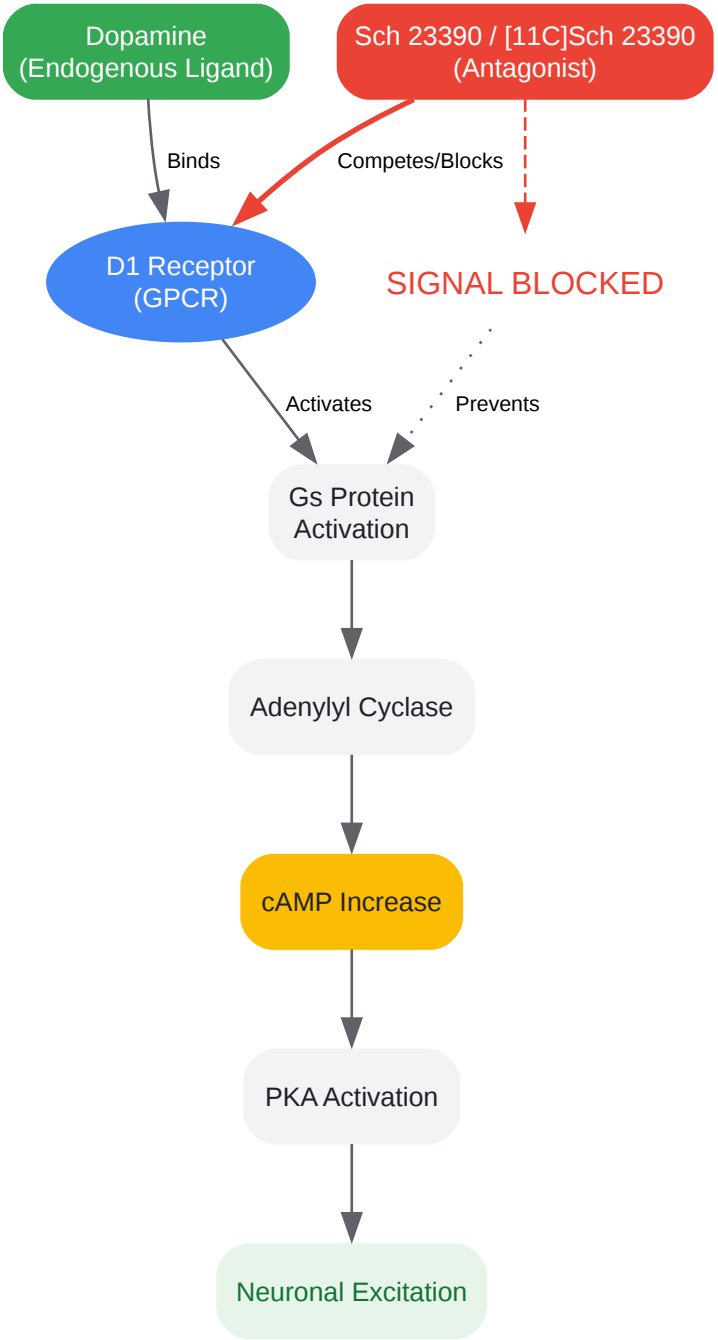

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Figure 2: Mechanism of Action. Sch 23390 competes with Dopamine at the D1 receptor.[1][2][3][4] In PET, the radiotracer ([11C]Sch 23390) binds to D1R.[1][5][6][7][8] High levels of "cold" Sch 23390 (measured by LC-MS) displace the tracer, reducing the PET signal.

Advanced Application: Kinetic Isotope Effect (KIE)

Note: This is an advanced research application. While primarily used as an analytical standard, the d3-precursor can theoretically be used to synthesize [11C]Sch 23390-d3 (using [11C]CD3I instead of [11C]CH3I).

- Rationale: Deuteration of the N-methyl group can slow down N-demethylation (a common metabolic route) via the Kinetic Isotope Effect (C-D bonds are stronger than C-H bonds).
- Benefit: This reduces the formation of radiometabolites in the brain, potentially improving the signal-to-noise ratio of the PET image, although standard [11C]Sch 23390 is already highly effective.

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